

# UNC2025 stability and storage conditions for long-term experiments

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## Compound of Interest

Compound Name: UNC2025

Cat. No.: B612028

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## UNC2025 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information on the stability, storage, and handling of **UNC2025** for long-term experiments.

## Frequently Asked Questions (FAQs)

1. What is **UNC2025** and what is its primary mechanism of action?

**UNC2025** is a potent and orally bioavailable dual inhibitor of MER and FLT3 receptor tyrosine kinases.<sup>[1][2][3][4][5]</sup> It functions as an ATP-competitive inhibitor, meaning it binds to the ATP-binding site of these kinases, preventing their phosphorylation and subsequent activation of downstream signaling pathways.<sup>[1]</sup> This inhibition has been shown to be effective in various cancer models, particularly in acute leukemia.<sup>[1][3][6]</sup>

2. What are the recommended long-term storage conditions for **UNC2025**?

For optimal stability, **UNC2025** should be stored as a powder or in a suitable solvent at low temperatures. The recommended storage conditions are summarized in the table below.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[4][7]
Stock Solution in DMSO	-80°C	1 year[7] to 2 years[1]
-20°C	1 month[4][7] to 1 year[1]	

### 3. How should I prepare stock solutions of **UNC2025**?

**UNC2025** is soluble in several organic solvents. For in vitro experiments, Dimethyl sulfoxide (DMSO) is a commonly used solvent. For in vivo studies, various formulations are available. It is crucial to avoid repeated freeze-thaw cycles of stock solutions.[1][7]

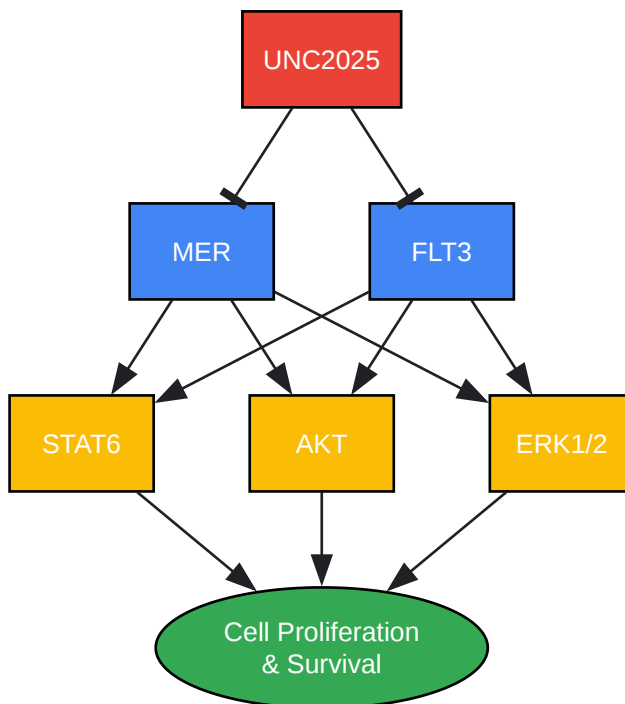
Solubility Data:

Solvent	Concentration
DMSO	>23.9 mg/mL[2]
DMF	30 mg/mL[5]
Ethanol	30 mg/mL[5]
Ethanol:PBS (pH 7.2) (1:9)	0.1 mg/mL[5]

### 4. What are the known downstream signaling pathways affected by **UNC2025**?

**UNC2025**-mediated inhibition of MER and FLT3 leads to the downregulation of several key pro-survival and proliferative signaling pathways. These include the STAT6, AKT, and ERK1/2 pathways.[1][6]

## UNC2025 Inhibition of MER/FLT3 Signaling

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Caption: **UNC2025** inhibits MER and FLT3, blocking downstream signaling pathways.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of UNC2025 in stock solution upon thawing.	Low temperature or solvent evaporation.	Gently warm the solution to 37°C and/or sonicate to aid dissolution. <sup>[1][2]</sup> Ensure the vial is properly sealed to prevent solvent evaporation.
Inconsistent results between experiments.	Degradation of UNC2025 due to improper storage or multiple freeze-thaw cycles.	Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. <sup>[1][7]</sup> Always use freshly prepared working solutions for in vivo experiments. <sup>[1]</sup>
Low or no observable effect in cell-based assays.	Incorrect dosage, insufficient incubation time, or cell line insensitivity.	Verify the IC <sub>50</sub> for your specific cell line. UNC2025 has shown IC <sub>50</sub> values ranging from nanomolar to micromolar concentrations depending on the cell line. <sup>[1][2]</sup> Ensure adequate incubation time (e.g., 1 hour for phosphorylation inhibition assays). <sup>[1][2]</sup>
Compound insolubility in aqueous media for in vivo studies.	Poor aqueous solubility of UNC2025.	Prepare a suitable formulation for in vivo administration. Several protocols are available (see Experimental Protocols section). The HCl salt of UNC2025 has higher aqueous solubility. <sup>[3]</sup>

## Experimental Protocols

### In Vitro Kinase Assay

This protocol is adapted from studies demonstrating the inhibitory activity of **UNC2025** on MER and FLT3 kinases.

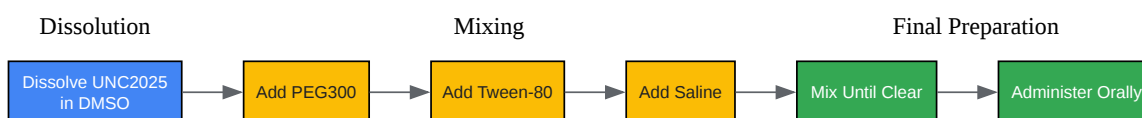
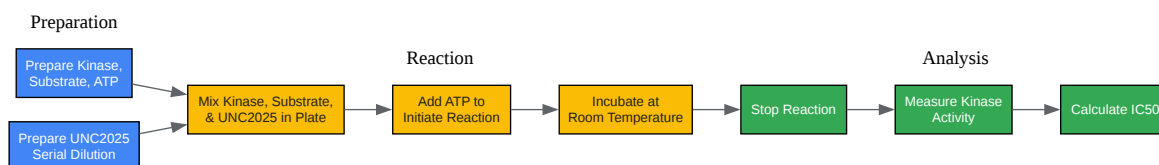
Objective: To determine the IC<sub>50</sub> of **UNC2025** for MER and FLT3 kinases.

Materials:

- Recombinant MER or FLT3 kinase
- ATP
- Kinase-specific substrate
- **UNC2025**
- Kinase buffer
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)

Procedure:

- Prepare a serial dilution of **UNC2025** in DMSO.
- In a 96-well plate, add the kinase, substrate, and **UNC2025** at various concentrations.
- Initiate the kinase reaction by adding ATP.
- Incubate at room temperature for the recommended time.
- Stop the reaction and measure the kinase activity using a suitable detection method.
- Plot the kinase activity against the **UNC2025** concentration and determine the IC<sub>50</sub> value.



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